

# Personal protective equipment for handling Hedgehog IN-8

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Hedgehog IN-8

Cat. No.: B3576126

[Get Quote](#)

## Essential Safety and Handling Guide for Hedgehog IN-8

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **Hedgehog IN-8** (Hh Antagonist VIII), a potent, cell-permeable quinazolinyl-urea compound that inhibits Gli transcription activity. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

## I. Hazard Identification and Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for Hedgehog Antagonist VIII indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS), it is a potent small molecule inhibitor. Therefore, it is prudent to handle it with the care afforded to cytotoxic compounds. The "usual precautionary measures for handling chemicals should be followed."

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical splash goggles.	Protects eyes from splashes of the powder or solutions.
Hand Protection	Nitrile rubber gloves (double-gloving recommended).	Provides a barrier against skin contact. Due to a lack of specific glove material testing, nitrile is a conservative choice for general chemical resistance.
Body Protection	Laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	Not generally required for small quantities handled in a well-ventilated area or chemical fume hood.	Use a certified respirator if there is a risk of generating aerosols or handling large quantities.

## II. Chemical and Physical Properties

A summary of the key quantitative data for **Hedgehog IN-8** is provided below for quick reference.

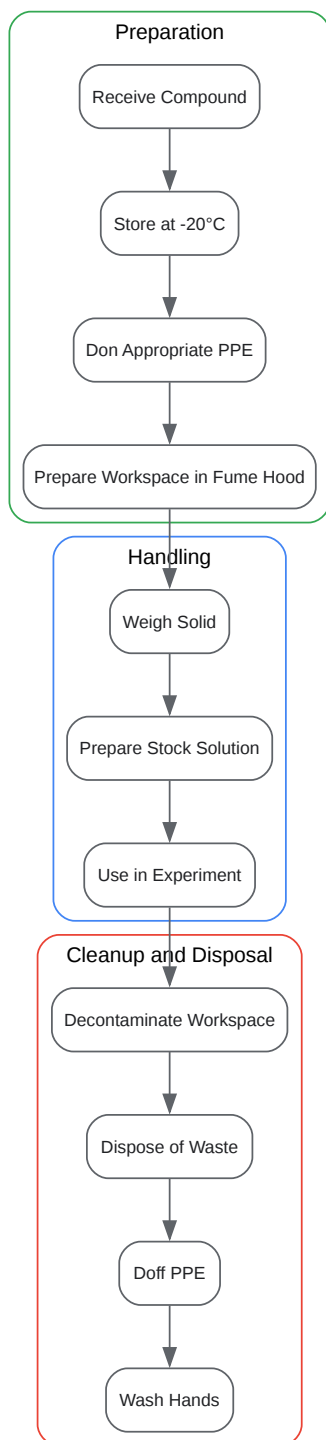
Property	Value
Synonyms	Hh Antagonist VIII, N-[4-chloro-3-(trifluoromethyl)phenyl]-N'-[[3-(4-fluorophenyl)-3,4-dihydro-4-oxo-2-quinazolinyl]methyl]-urea
CAS Number	330796-24-2[1]
Molecular Formula	C <sub>23</sub> H <sub>15</sub> ClF <sub>4</sub> N <sub>4</sub> O <sub>2</sub> [1]
Molecular Weight	490.8 g/mol [1]
Appearance	Solid[2]
Solubility	DMSO: 25 mg/mL, DMF: 30 mg/mL, Ethanol: 10 mg/mL[1]
Storage Temperature	-20°C[3]
IC <sub>50</sub>	70 nM for inhibition of Gli transcription activity[1] [3]

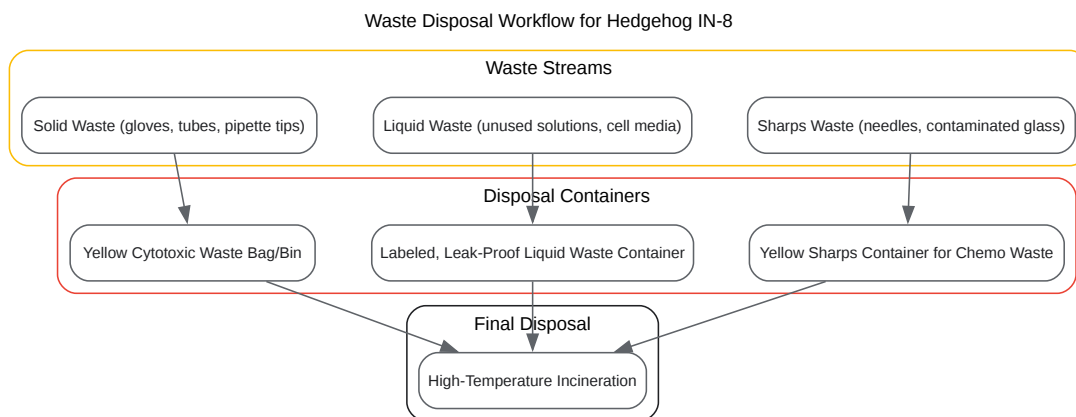
## III. Experimental Protocols: Handling and Solution Preparation

### A. General Handling Workflow

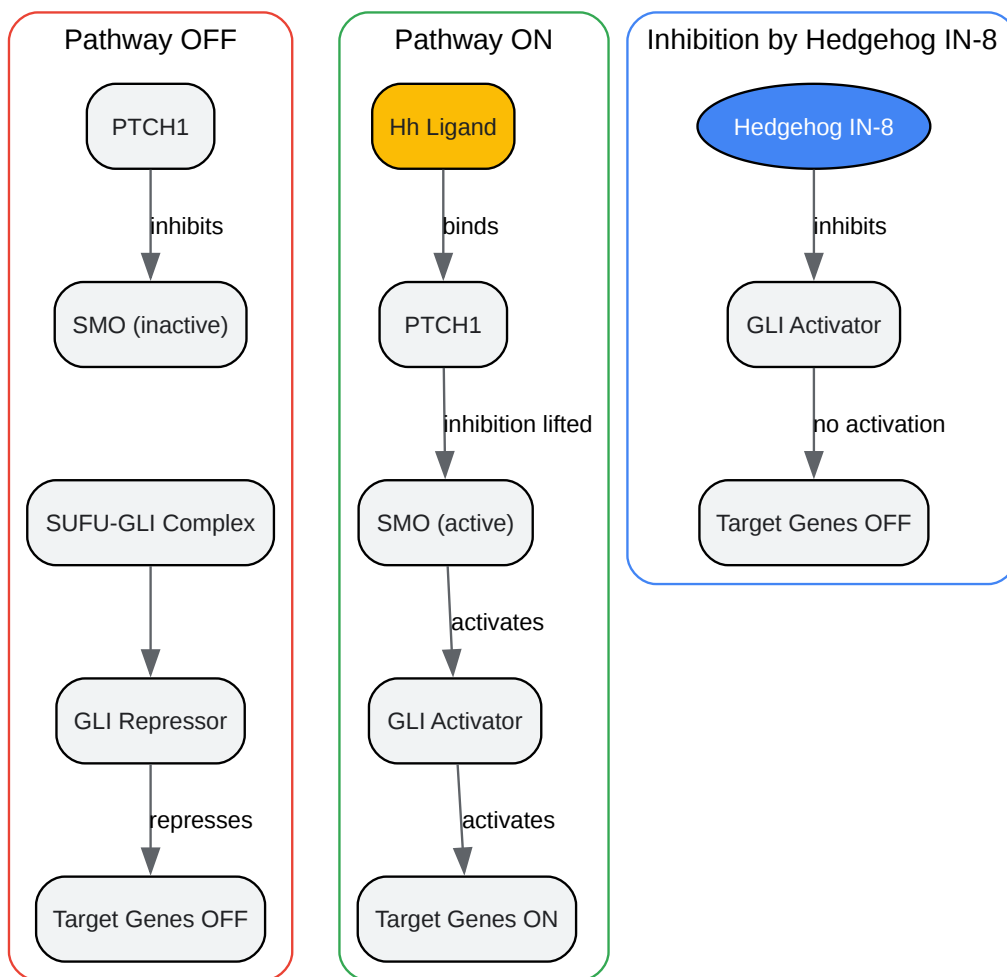
The following diagram outlines the general workflow for safely handling **Hedgehog IN-8**, from receiving the compound to its final disposal.

## General Handling Workflow for Hedgehog IN-8





## Simplified Hedgehog Signaling Pathway



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. caymanchem.com [caymanchem.com]
- 2. Hedgehog Antagonist VIII [sigmaaldrich.com]
- 3. merckmillipore.com [merckmillipore.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Hedgehog IN-8]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3576126#personal-protective-equipment-for-handling-hedgehog-in-8]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)